

Introduction: The Strategic Importance of Polynitropyridines

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Compound of Interest

Compound Name: 4-Amino-3,5-dinitropyridine

CAS No.: 31793-29-0

Cat. No.: B1331386

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The study of polynitropyridines has carved a significant niche in modern heterocyclic chemistry, driven by their versatile applications ranging from high-performance energetic materials to key intermediates in the synthesis of pharmacologically active agents.^[1] Dinitropyridines, in particular, represent a promising class of compounds, serving as precursors for a wide array of mono- and polynuclear heterocyclic systems.^[1] Their derivatives have demonstrated a broad spectrum of biological activities, including antitumor, antiviral, and anti-neurodegenerative properties.^[1] The unique chemical architecture of these molecules, characterized by a highly electron-deficient pyridine ring, imparts a high degree of reactivity, making them valuable synthons for complex molecular design.^[1]

This guide focuses on a specific, yet highly illustrative member of this class: **4-Amino-3,5-dinitropyridine** (CAS No: 31793-29-0). We will delve into its core chemical properties, synthesis, and characterization, providing field-proven insights and detailed protocols to empower researchers in their scientific endeavors. While its primary documented use is as an intermediate for energetic materials, the principles of its synthesis and reactivity offer valuable lessons for its potential application in drug discovery and development, a concept we will explore through relevant analogues.^[2]

Core Physicochemical Properties

A thorough understanding of a compound's physical properties is the foundation of its application. These parameters dictate handling, storage, formulation, and reaction conditions.

4-Amino-3,5-dinitropyridine is a yellow to orange crystalline solid with a distinct odor.^[2] It is characterized by its poor solubility in water but is soluble in organic solvents like ethanol and methanol.^[2]

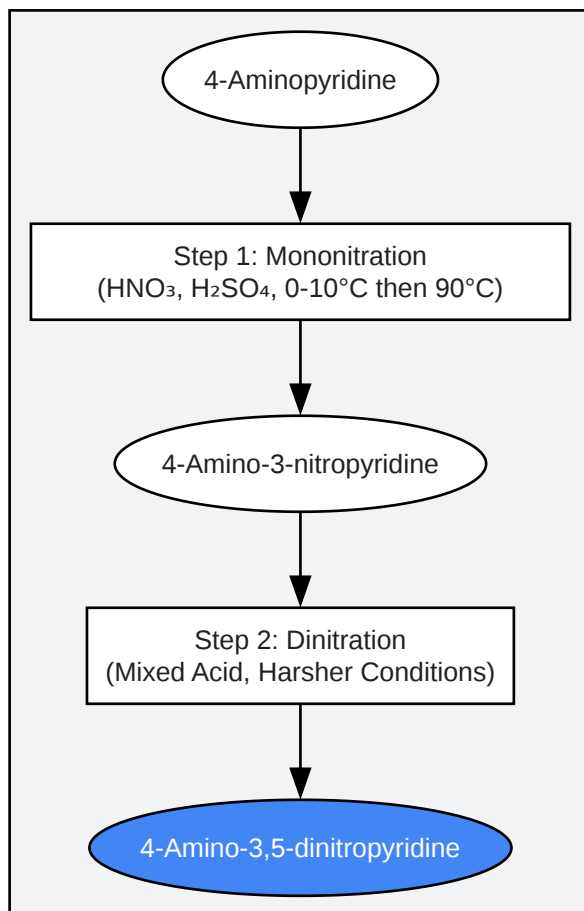
Below is a summary of its key physicochemical data:

Property	Value	Source(s)
CAS Number	31793-29-0	^[3] ^[4]
Molecular Formula	C ₅ H ₄ N ₄ O ₄	^[3] ^[4]
Molecular Weight	184.11 g/mol	^[1]
Appearance	Yellow or orange crystalline solid	^[2]
Melting Point	168-169 °C	^[2]
Density	~1.694 g/cm ³	^[2]
Predicted Boiling Point	402.3 ± 40.0 °C	^[2]
Flash Point	197.1 °C	^[2]
InChI Key	IEUQRKITTGSLJL-UHFFFAOYSA-N	^[1]

Molecular Structure and Spectroscopic Characterization

The arrangement of atoms and functional groups in **4-Amino-3,5-dinitropyridine** governs its reactivity and spectroscopic signature.

Synthetic Pathway to 4-Amino-3,5-dinitropyridine



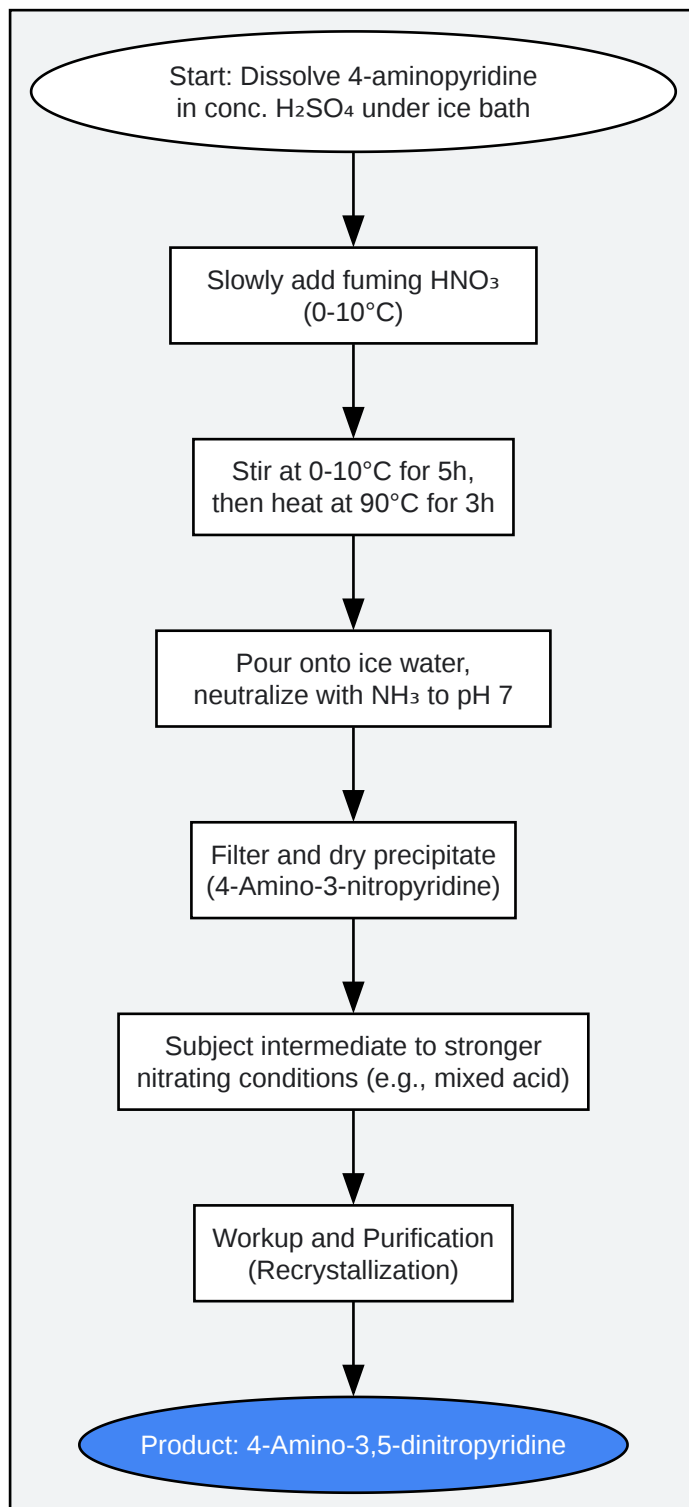
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Caption: General synthetic scheme for **4-Amino-3,5-dinitropyridine**.

Experimental Protocol: A Step-by-Step Guide

The following protocol is a representative synthesis based on the nitration of 4-aminopyridine, proceeding through the mononitrated intermediate.

Experimental Workflow

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Caption: Workflow for synthesis and characterization.

Part 1: Synthesis of 4-Amino-3-nitropyridine (Intermediate) [5]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and placed in an ice-water bath, dissolve 4-aminopyridine (1 equivalent) in concentrated sulfuric acid.
 - **Causality:** Sulfuric acid serves as both a solvent and a protonating agent, which is necessary for the nitration reaction. The ice bath is crucial to control the initial exothermic reaction upon adding nitric acid.
- **Nitration:** While maintaining the temperature between 0-10 °C, slowly add fuming nitric acid (1 equivalent) dropwise.
 - **Causality:** Fuming nitric acid is the nitrating agent. Slow, dropwise addition prevents a dangerous temperature spike and potential side reactions.
- **Reaction Progression:** Stir the mixture at 0-10 °C for 5 hours. Subsequently, allow the mixture to warm to room temperature and then heat at 90 °C for 3 hours.
 - **Causality:** The initial low-temperature stirring allows for the formation of the nitronium ion (NO_2^+) and its controlled reaction with the pyridine ring. The subsequent heating drives the reaction to completion.
- **Workup and Isolation:** After cooling, slowly pour the reaction mixture into a beaker of crushed ice. Carefully neutralize the solution to pH 7 with aqueous ammonia.
 - **Causality:** Pouring the acidic mixture into ice dissipates the heat of neutralization. Neutralization deprotonates the aminopyridine product, causing it to precipitate out of the aqueous solution.
- **Purification:** Collect the yellow precipitate by filtration, wash with cold water, and dry under vacuum to yield 4-amino-3-nitropyridine.

Part 2: Synthesis of **4-Amino-3,5-dinitropyridine**

- **Second Nitration:** The isolated 4-amino-3-nitropyridine is then subjected to a second, more forceful nitration. This typically requires harsher conditions, such as a higher concentration of

mixed acid or higher temperatures, to overcome the deactivating effects of the existing nitro group and the protonated pyridine ring.

- **Purification:** The final product is isolated via a similar workup procedure (quenching on ice, neutralization, and filtration) and is typically purified by recrystallization from a suitable solvent like ethanol.

Reactivity, Stability, and Safety Considerations

4-Amino-3,5-dinitropyridine is a high-energy molecule and should be handled with appropriate caution.

- **Thermal Stability:** The compound is described as unstable and prone to explosion and oxidation. [2] It decomposes at high temperatures, generating toxic gases. [2] Studies on analogous energetic materials, such as derivatives of 4-amino-3,5-dinitropyrazole, show decomposition onsets at temperatures ranging from 180°C to over 300°C, often with complex, autocatalytic decomposition kinetics. [6][7] A study on a related derivative, 2-(5-amino-2H-tetrazol-1-yl)-4-amine-3,5-dinitropyridine, showed a decomposition temperature of around 290 °C. [8][9] *** Reactivity of the Amino Group:** The primary amino group at the C-4 position is a key site for further functionalization. However, its nucleophilicity is significantly reduced by the strong electron-withdrawing effects of the two ortho nitro groups.
- **Safety:** **4-Amino-3,5-dinitropyridine** is a toxic compound and is harmful by inhalation, in contact with skin, and if swallowed. [2] Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times, and all manipulations should be carried out in a well-ventilated fume hood. [2]

Application in Drug Development: An Analog-Based Perspective

While **4-Amino-3,5-dinitropyridine** itself is primarily associated with energetic materials, its structural motif—the substituted 4-aminopyridine core—is highly relevant in medicinal chemistry. By examining a closely related, commercially successful analogue, we can appreciate the potential of this chemical class in drug development.

Case Study: 4-Amino-3,5-dichloropyridine in the Synthesis of Roflumilast

4-Amino-3,5-dichloropyridine (CAS 22889-78-7) is a crucial intermediate in the synthesis of Roflumilast, a selective phosphodiesterase-4 (PDE4) inhibitor used in the treatment of Chronic Obstructive Pulmonary Disease (COPD). [10][11] The structural features of 4-amino-3,5-dichloropyridine, with its reactive amino group and halogenated pyridine ring, allow for its strategic incorporation into the final drug molecule. [11] This highlights a key principle for drug development professionals: seemingly simple heterocyclic intermediates can be powerful building blocks for complex therapeutic agents. The development of potent antiviral and antibacterial compounds has also utilized this versatile precursor. [11] This parallel demonstrates that while the nitro groups in **4-Amino-3,5-dinitropyridine** confer energetic properties, they can also be viewed as versatile functional groups. For a medicinal chemist, a nitro group is not just an explosive moiety; it is a powerful electron-withdrawing group that can be reduced to an amine, opening up a vast landscape of subsequent chemical transformations for building molecular diversity and targeting specific biological pathways.

Conclusion

4-Amino-3,5-dinitropyridine is a molecule of significant academic and practical interest. Its synthesis is a study in the complexities of electrophilic aromatic substitution on deactivated heterocyclic systems. Its well-defined spectroscopic signature allows for unambiguous characterization, while its energetic nature demands careful handling. Although its direct applications in pharmaceuticals are not established, the principles governing its chemistry and the proven success of its structural analogues, like 4-amino-3,5-dichloropyridine, underscore the immense potential of the substituted aminopyridine scaffold. For researchers and drug development professionals, understanding the properties of molecules like **4-Amino-3,5-dinitropyridine** provides not only specific knowledge but also broader insights into the synthesis, reactivity, and potential of high-nitrogen heterocyclic compounds in creating next-generation materials and medicines.

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